

Application Notes: [Ser25] Protein Kinase C (19-31) Assay

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Compound of Interest

Compound Name: [Ser25] Protein Kinase C (19-31)

Cat. No.: B15134128

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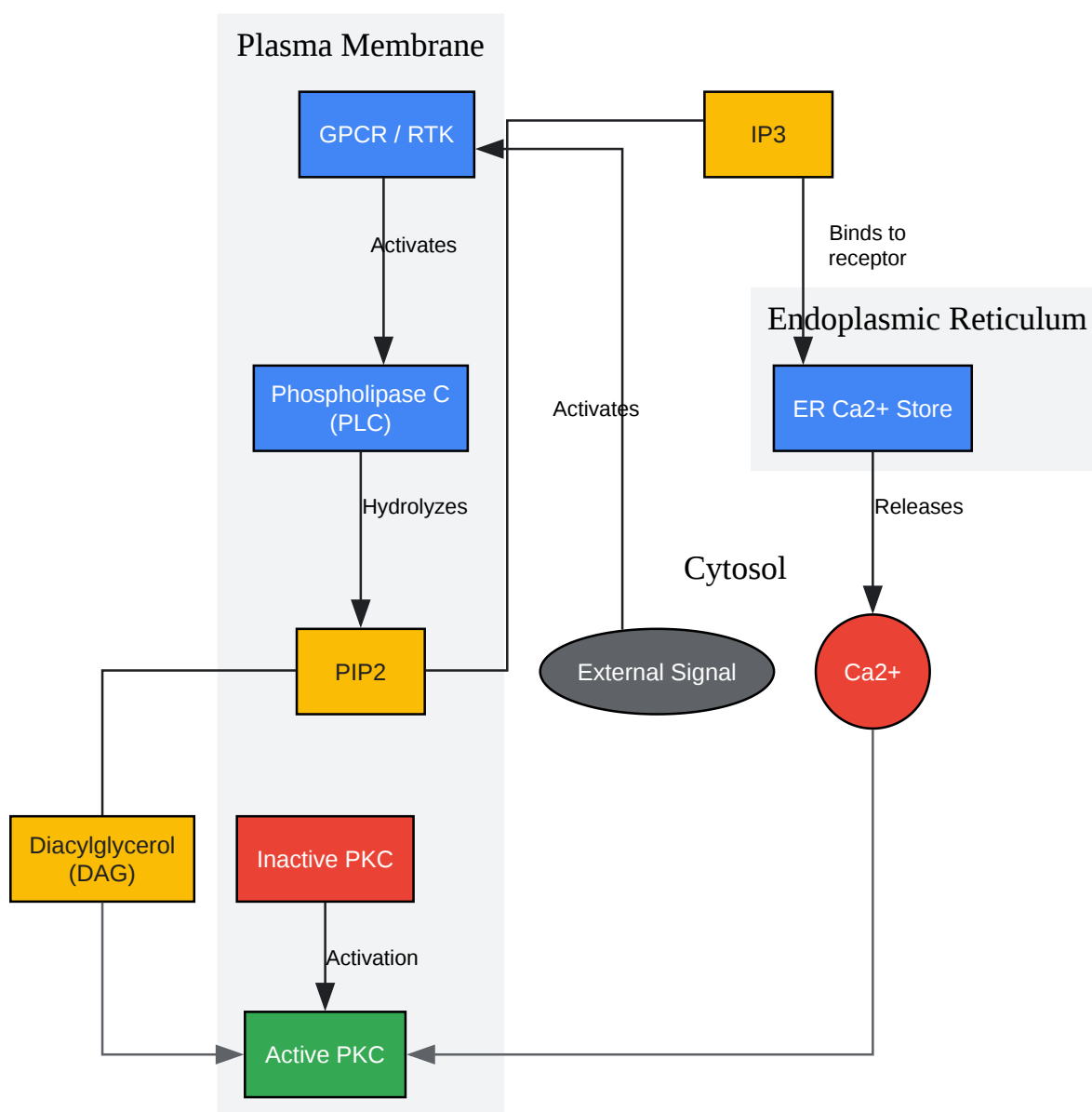
Introduction

Protein Kinase C (PKC) represents a family of serine/threonine kinases that are central to cellular signal transduction, regulating a vast array of processes including cell proliferation, gene expression, and apoptosis.[1][2] The diverse PKC family is categorized into three main groups based on their activation requirements: conventional (cPKC), novel (nPKC), and atypical (aPKC).[1] The [Ser25] PKC (19-31) peptide is a synthetic substrate widely used for the specific and sensitive measurement of PKC activity.[3][4] This peptide is derived from the pseudosubstrate regulatory domain of PKC α (residues 19-31), where the wild-type alanine at position 25 is replaced with a serine, creating an efficient phosphorylation site for PKC. Its sequence is H-RFARKGSLRQKNV-OH. These application notes provide a detailed protocol for a radiometric assay using this substrate, summarize key experimental conditions, and illustrate the relevant signaling pathway and experimental workflow.

PKC Signaling Pathway

The activation of conventional PKC (cPKC) isoforms is a multi-step process initiated by signals that activate Phospholipase C (PLC). PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of calcium (Ca²⁺) from the endoplasmic reticulum, while DAG remains in the plasma membrane. The synergistic binding of DAG, Ca²⁺, and phosphatidylserine to the regulatory domains of cPKC recruits the enzyme to the membrane

and induces a conformational change that removes the pseudosubstrate domain from the catalytic site, leading to its activation.

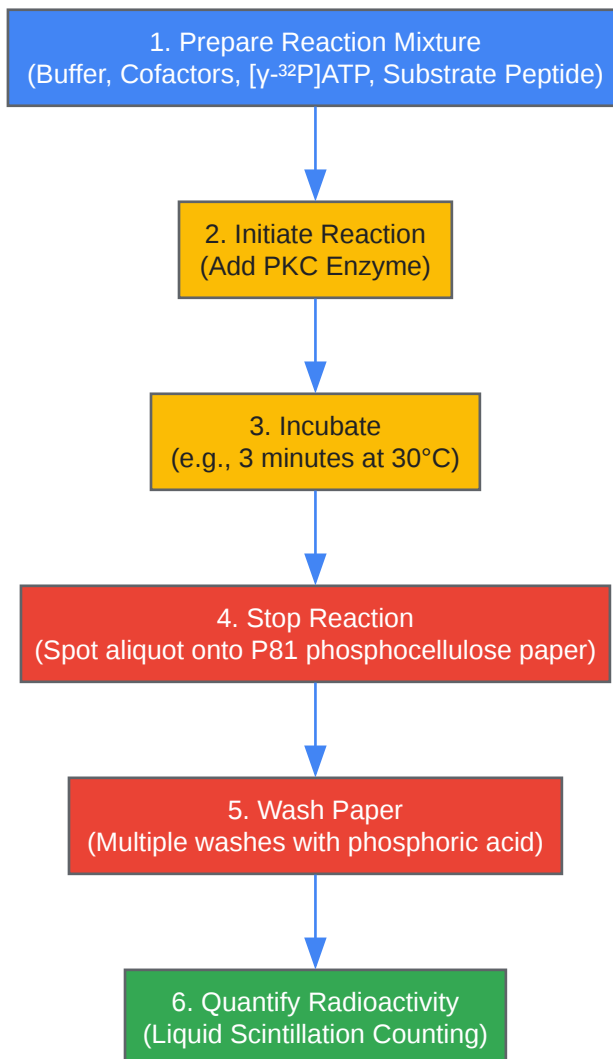


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Caption: Diagram of the canonical PKC activation pathway.

Experimental Workflow: Radiometric PKC Assay

The radiometric assay for PKC activity measures the incorporation of radiolabeled phosphate from $[\gamma\text{-}^{32}\text{P}]\text{ATP}$ or $[\gamma\text{-}^{33}\text{P}]\text{ATP}$ into the [Ser25] PKC (19-31) substrate. The workflow involves the preparation of a reaction mixture, initiation of the kinase reaction, a timed incubation period, and subsequent termination by spotting the reaction onto phosphocellulose paper. Unincorporated ATP is then washed away, and the remaining radioactivity on the paper, corresponding to the phosphorylated substrate, is quantified using a scintillation counter.



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References

- 1. Protein Kinase C Signaling | Cell Signaling Technology [cellsignal.com]
- 2. Protein kinase C in the immune system: from signalling to chromatin regulation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mito-egfp-probe.com [mito-egfp-probe.com]
- 4. 5-formyl-ctp.com [5-formyl-ctp.com]
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